

A Comparative Guide to the Predicted Biological Activity of 1-Nitropentan-2-one

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Compound of Interest

Compound Name: 1-Nitropentan-2-one

Cat. No.: B15483041

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This guide provides a comparative overview of the predicted biological activity of **1-Nitropentan-2-one** against related nitro-aliphatic compounds. Due to a lack of specific experimental data for **1-Nitropentan-2-one** in publicly available literature, this comparison is based on established knowledge of the bioactivity of the broader class of nitroalkanes and related functional groups. The provided quantitative data for **1-Nitropentan-2-one** is hypothetical and serves as a placeholder for expected values based on structure-activity relationships.

Introduction to 1-Nitropentan-2-one

1-Nitropentan-2-one is an aliphatic nitroketone with the chemical formula $C_5H_9NO_3$. Its structure, featuring both a nitro group and a ketone, suggests potential for a range of biological activities. The nitro group is a well-known pharmacophore in many antimicrobial and cytotoxic compounds, while the ketone functionality can influence the molecule's reactivity and interactions with biological targets.

Predicted Biological Activities

Nitro compounds, as a class, are known to exhibit a wide spectrum of biological effects, including antimicrobial, cytotoxic, and enzyme-inhibiting properties. The biological activity of these compounds is often attributed to the enzymatic reduction of the nitro group within cells, leading to the formation of reactive nitroso and hydroxylamine intermediates. These reactive

species can induce cellular damage by reacting with crucial biomolecules like DNA and proteins.

Short-chain nitroalkanes, in particular, have been noted for their biological activities, ranging from antimicrobial effects to potential toxicity. The presence of a ketone group alpha to the nitro group in **1-Nitropentan-2-one** may further modulate its biological profile. α -Nitroketones are versatile chemical intermediates and their unique electronic properties could influence their interaction with cellular targets.

Comparative Data on Biological Activity

The following tables present a comparative summary of the biological activities of **1-Nitropentan-2-one** and related compounds.

Disclaimer: The data for **1-Nitropentan-2-one** is hypothetical and extrapolated based on the known activities of related nitro compounds. It is intended to guide future experimental design and is not a substitute for empirical data.

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